

# Application Notes and Protocols for Studying Lasiokaurinin-Induced Apoptosis via Flow Cytometry

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## Compound of Interest

Compound Name: *Lasiokaurinin*

Cat. No.: *B15596689*

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## Introduction

**Lasiokaurinin** (LAS), a natural diterpenoid compound, has demonstrated significant anti-tumor activity in various cancer models, particularly in breast cancer.<sup>[1][2]</sup> One of the key mechanisms underlying its therapeutic potential is the induction of apoptosis, or programmed cell death. Flow cytometry is a powerful and versatile technique for the quantitative analysis of apoptosis at the single-cell level. This document provides detailed application notes and experimental protocols for investigating **Lasiokaurinin**-induced apoptosis using flow cytometry. The assays described herein—Annexin V/Propidium Iodide (PI) staining, cell cycle analysis, and mitochondrial membrane potential assessment—are fundamental tools for elucidating the cellular mechanisms of drug action.

## Data Presentation

The following tables summarize the dose-dependent effects of **Lasiokaurinin** on apoptosis and cell cycle distribution in breast cancer cell lines, providing a clear and structured overview of its cellular impact.

Table 1: **Lasiokaurinin**-Induced Apoptosis in Breast Cancer Cells

Cell Line	Lasiokaurinin (μM)	Treatment Time (hours)	Apoptotic Cells (%)
SK-BR-3	0 (Control)	48	5.2 ± 0.8
1	48	15.6 ± 1.5	4.8 ± 0.6
3	48	35.2 ± 2.1	
MDA-MB-231	0 (Control)	48	4.8 ± 0.6
1	48	12.4 ± 1.2	28.9 ± 1.9
3	48	28.9 ± 1.9	

Data represents the percentage of early and late apoptotic cells as determined by Annexin V/PI staining and flow cytometry.[3]

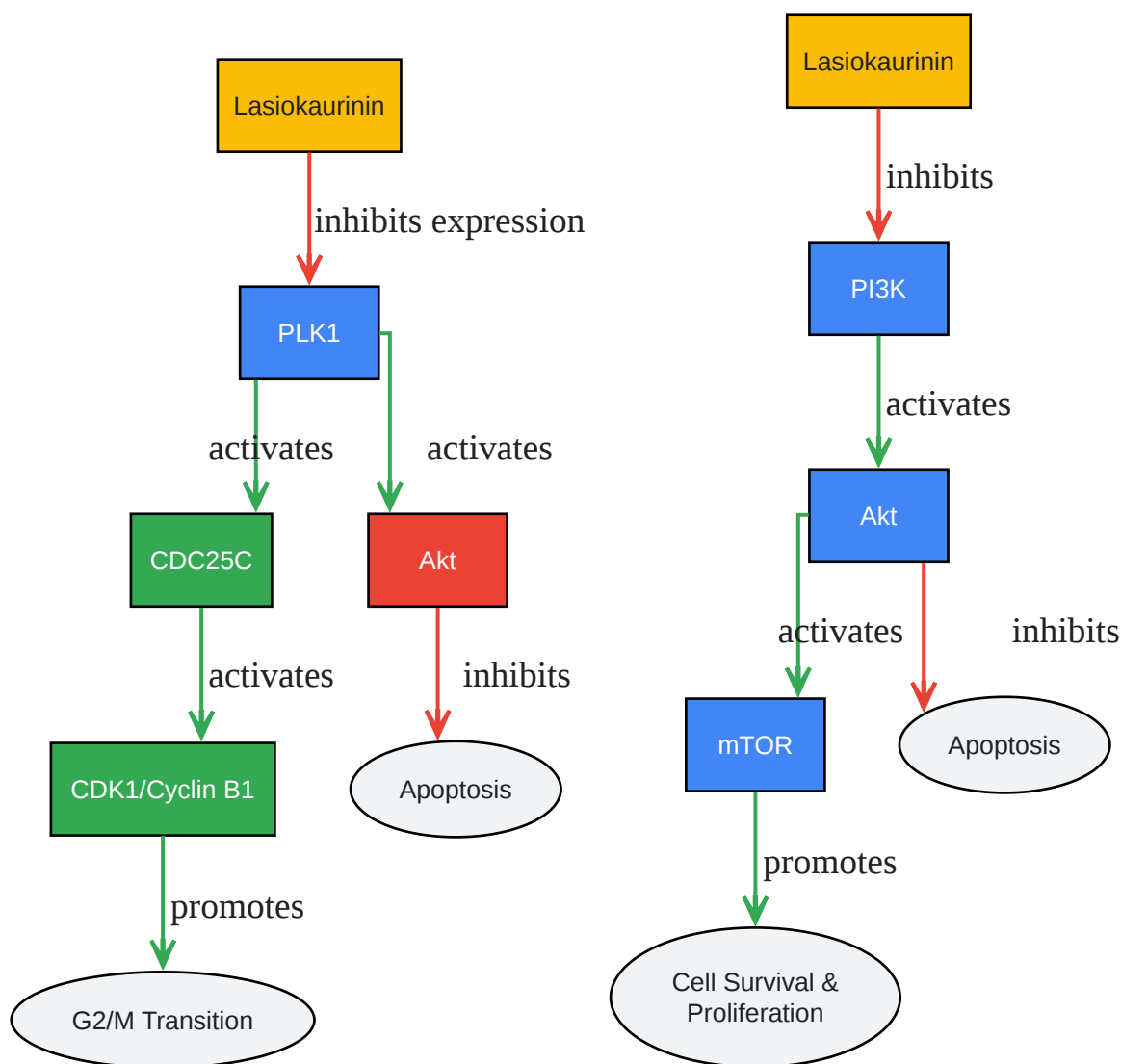
Table 2: Effect of **Lasiokaurinin** on Cell Cycle Distribution in Breast Cancer Cells

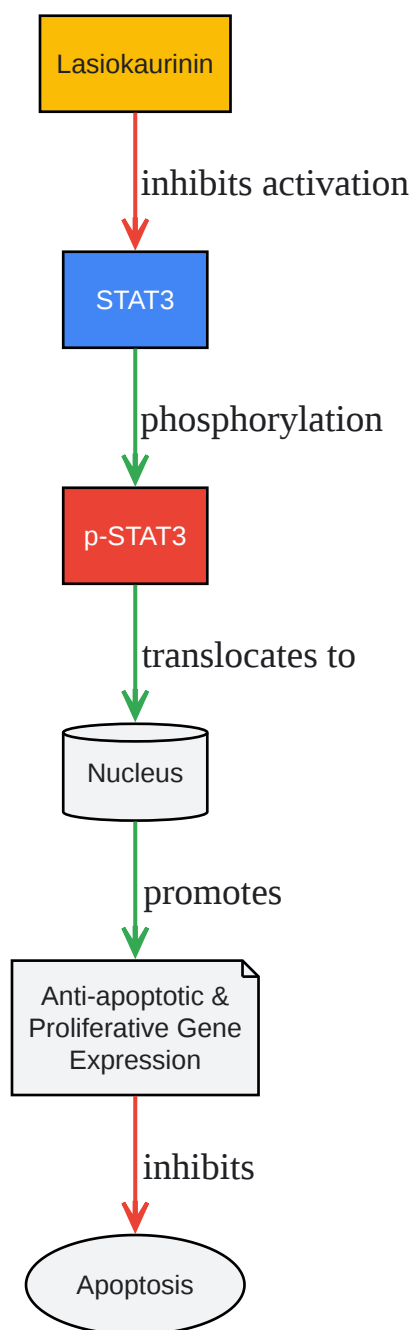
Cell Line	Lasiokaurin in (μM)	Treatment Time (hours)	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
SK-BR-3	0 (Control)	48	55.3 ± 3.1	25.1 ± 2.0	19.6 ± 1.8
3	48	30.1 ± 2.5	15.8 ± 1.7	54.1 ± 3.5	
MDA-MB-231	0 (Control)	48	60.2 ± 3.5	22.4 ± 2.1	17.4 ± 1.5
3	48	35.7 ± 2.8	18.2 ± 1.9	46.1 ± 3.2	

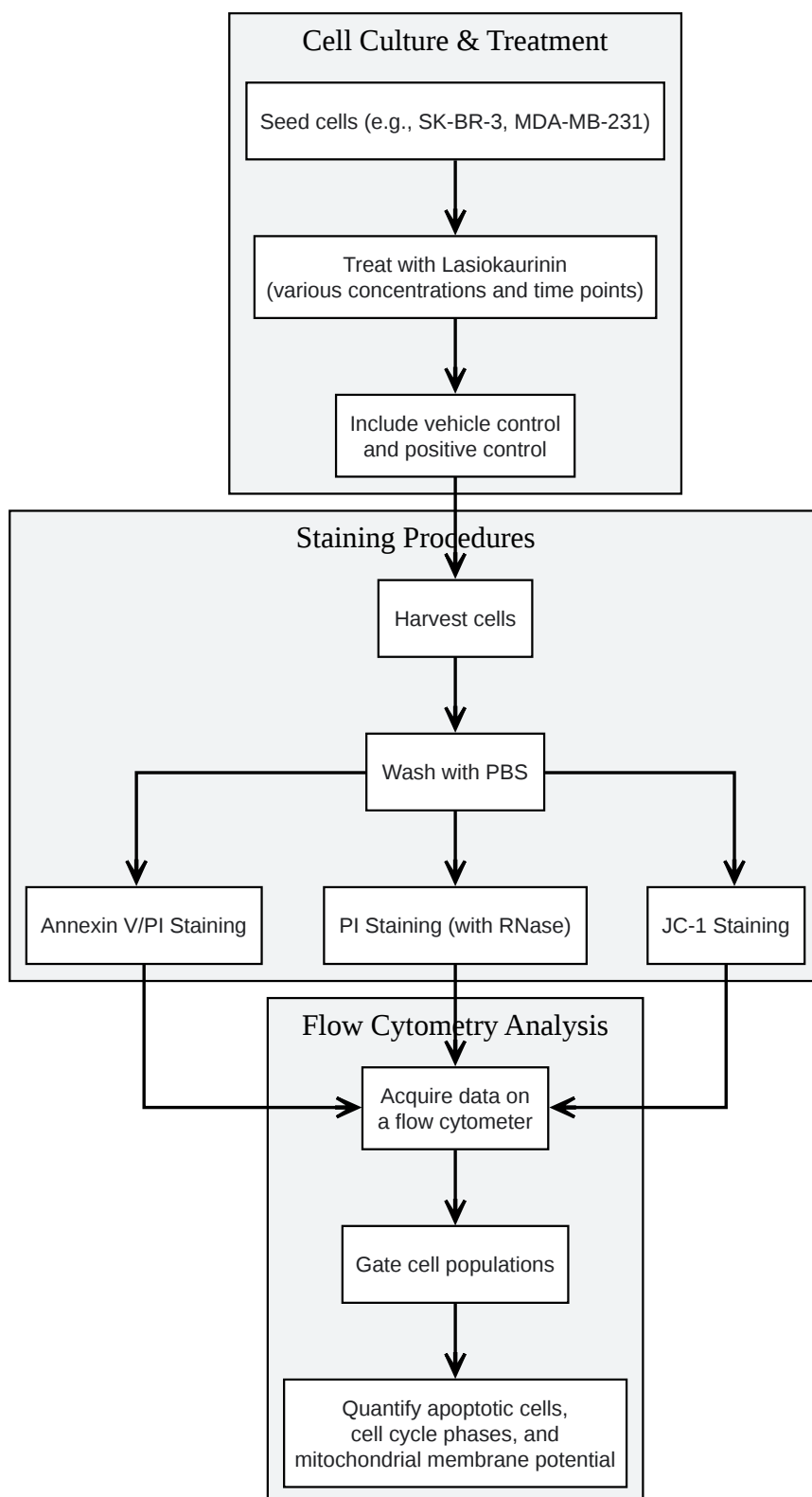
Data represents the percentage of cells in each phase of the cell cycle as determined by Propidium Iodide (PI) staining and flow cytometry.[4]

## Signaling Pathways

**Lasiokaurinin** has been shown to modulate several key signaling pathways involved in cell cycle regulation and apoptosis. The following diagrams illustrate these pathways and the putative points of intervention by **Lasiokaurinin**.







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